

An In-depth Technical Guide to Substituted Chloronitrobenzaldehydes for Advanced Research

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Compound of Interest

Compound Name: *5-Chloro-2-methyl-3-nitrobenzaldehyde*
CAS No.: *1613329-99-9*
Cat. No.: *B3177416*

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A Note on Chemical Identification: Initial analysis of the query "CAS 7463-27-6 **5-Chloro-2-methyl-3-nitrobenzaldehyde**" revealed a discrepancy. The CAS number 7463-27-6 is not associated with the specified chemical in available databases. The correct and verified CAS number for **5-Chloro-2-methyl-3-nitrobenzaldehyde** is 1613329-99-9^[1]. This guide will first present the available data for this specific compound and then, due to the limited public information on it, will provide a comprehensive technical overview of the closely related and well-documented analogue, 5-Chloro-2-nitrobenzaldehyde (CAS 6628-86-0), as a valuable reference for researchers in the field.

Part 1: 5-Chloro-2-methyl-3-nitrobenzaldehyde (CAS: 1613329-99-9)

5-Chloro-2-methyl-3-nitrobenzaldehyde is a substituted aromatic aldehyde. Its structure features a benzene ring with a chloro, a methyl, a nitro, and an aldehyde group attached. While it is available from commercial suppliers, detailed peer-reviewed synthesis protocols, extensive

spectroscopic data, and specific applications in drug development are not widely published. The available data is summarized below.

Physicochemical Properties

Property	Value	Source
CAS Number	1613329-99-9	[1]
Molecular Formula	C ₈ H ₆ ClNO ₃	[1]
Molecular Weight	199.59 g/mol	[1]
Physical Form	Solid	
Purity	≥98%	[1]
Storage	Inert atmosphere, 2-8°C	[1]
SMILES	O=CC1=CC(Cl)=CC(=O)=C1C	[1]
InChI Key	GOCFEBVPKXFWEZ- UHFFFAOYSA-N	

Safety Information

The compound is classified with the GHS07 pictogram, indicating it is a health hazard. The following hazard and precautionary statements are associated with it:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Part 2: A Comprehensive Guide to 5-Chloro-2-nitrobenzaldehyde (CAS: 6628-86-0)

As a structurally similar compound with extensive documentation, 5-Chloro-2-nitrobenzaldehyde serves as an excellent case study for researchers interested in the synthesis, properties, and applications of this class of molecules.

Introduction

5-Chloro-2-nitrobenzaldehyde is a key intermediate in organic synthesis, particularly for pharmaceuticals and plant growth regulators[2]. The presence of the aldehyde, chloro, and nitro groups on the aromatic ring provides multiple reactive sites for constructing more complex molecular architectures. The electron-withdrawing nature of the nitro and chloro groups enhances the electrophilicity of the aldehyde's carbonyl carbon, making it highly reactive towards nucleophiles[3].

Physicochemical Properties

Property	Value	Source
CAS Number	6628-86-0	[2][4][5]
Molecular Formula	C ₇ H ₄ ClNO ₃	[2][5]
Molecular Weight	185.56 g/mol	[2][5]
Appearance	Yellow powder/crystals	[2][6]
Melting Point	65-69 °C	[6]
Boiling Point	310.2°C at 760 mmHg	[2]
Solubility	Insoluble in water; soluble in benzene, toluene	[6]
Density	1.5 ± 0.1 g/cm ³	[2]

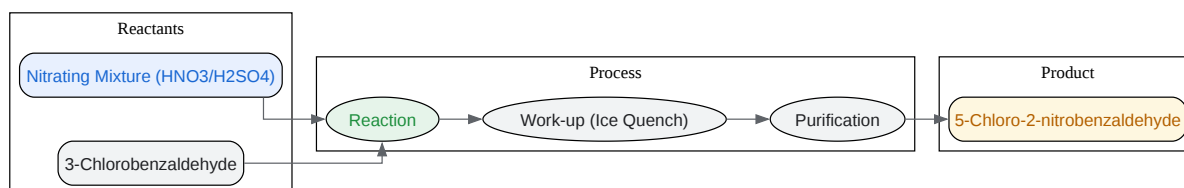
Synthesis Protocol: Nitration of 3-Chlorobenzaldehyde

The most common laboratory and industrial synthesis of 5-Chloro-2-nitrobenzaldehyde involves the electrophilic aromatic substitution (nitration) of 3-chlorobenzaldehyde. The directing effects of the chloro (ortho, para-directing) and aldehyde (meta-directing) groups favor the formation of the desired 2-nitro and 4-nitro isomers.

Experimental Protocol:

- **Preparation of Nitrating Mixture:** In a flask equipped for stirring and cooling, slowly add concentrated nitric acid (e.g., 29.3 ml) to concentrated sulfuric acid (e.g., 500 ml) while maintaining a low temperature ($\leq 5^{\circ}\text{C}$) using an ice bath[7].
- **Addition of Starting Material:** To the chilled nitrating mixture, add 3-chlorobenzaldehyde (e.g., 50 g) dropwise, ensuring the temperature of the reaction mixture does not exceed 5°C [7].
- **Reaction:** After the addition is complete, continue stirring the mixture at room temperature for approximately one hour[7].
- **Work-up:** Pour the reaction mixture onto crushed ice to precipitate the solid product[7].
- **Isolation and Washing:** Collect the precipitate by filtration and wash thoroughly with water[7].
- **Purification:** Dissolve the crude solid in a suitable organic solvent, such as methylene chloride. Wash the organic layer with a dilute aqueous sodium hydroxide solution, followed by water. Dry the organic layer over anhydrous sodium sulfate[7].
- **Final Product:** Remove the solvent by distillation to yield the 5-Chloro-2-nitrobenzaldehyde product. Further purification can be achieved by recrystallization from a solvent system like n-hexane-toluene[2].

Synthesis Workflow Diagram:

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Caption: Synthesis of 5-Chloro-2-nitrobenzaldehyde via nitration.

Spectroscopic Data Analysis

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons and the aldehyde proton. The aldehyde proton typically appears as a singlet at a high chemical shift (around 10.4 ppm)[8]. The aromatic protons will appear as multiplets, with coupling constants indicating their relative positions on the ring[8].
- ^{13}C NMR: The carbon NMR would show distinct peaks for the carbonyl carbon of the aldehyde group (highly deshielded), the carbons attached to the chloro and nitro groups, and the other aromatic carbons.
- Infrared (IR) Spectroscopy: Key absorption bands would confirm the presence of the functional groups: a strong C=O stretch for the aldehyde (around 1700 cm^{-1}), characteristic asymmetric and symmetric stretches for the NO_2 group (typically around 1530 and 1350 cm^{-1}), and C-Cl stretching vibrations.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (185.56 g/mol)[5][8]. The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in a ~3:1 ratio) will result in a characteristic M+2 peak.

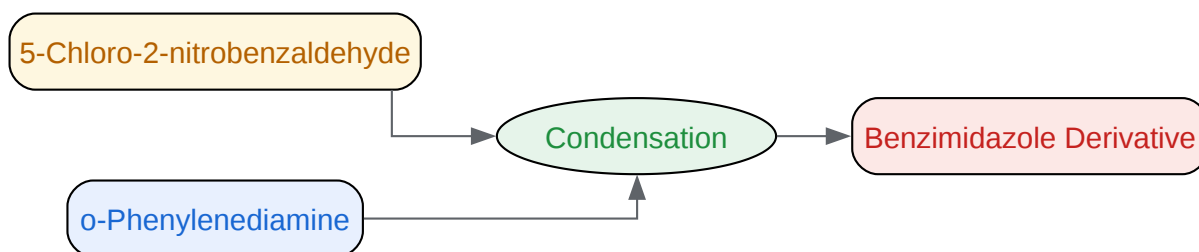
Applications in Drug Development and Organic Synthesis

Substituted nitrobenzaldehydes are versatile precursors in medicinal chemistry and the synthesis of fine chemicals[9][10].

- Heterocyclic Synthesis: 5-Chloro-2-nitrobenzaldehyde is a valuable starting material for synthesizing various heterocyclic compounds. For instance, it can undergo condensation reactions with amines to form Schiff bases, which can then be used to construct more complex ring systems like benzimidazoles, which are scaffolds for antiulcer and anticancer drugs[3].
- Precursor to other Intermediates: The nitro group can be readily reduced to an amino group, opening up a different set of synthetic possibilities. The resulting aminobenzaldehyde can be used in reactions like the Friedländer annulation to produce quinolines.

- Kinase Inhibitor Scaffolds: This class of compounds is used in the synthesis of pyrazolo[3,4-b]pyridines, which have shown potential as kinase inhibitors for cancer therapy[3].

Illustrative Reaction Pathway:



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Caption: Synthesis of a benzimidazole scaffold.

References

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